

Dioctyl terephthalate chemical structure and properties

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Compound of Interest

Compound Name: *Dioctyl terephthalate*

Cat. No.: *B1585523*

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An In-depth Technical Guide to **Dioctyl Terephthalate** (DOTP): Chemical Structure, Properties, and Applications

Authored by a Senior Application Scientist

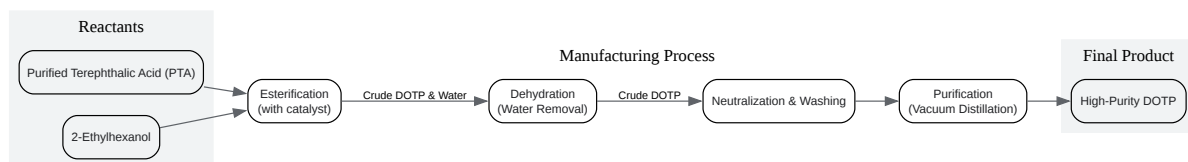
Abstract: **Dioctyl terephthalate** (DOTP), a non-phthalate plasticizer, has garnered significant attention as a safer and effective alternative to traditional ortho-phthalate plasticizers.[1][2][3][4] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, mechanism of action, applications, and toxicological profile of DOTP. It is intended for researchers, scientists, and professionals in drug development and polymer science who require a detailed understanding of this versatile compound.

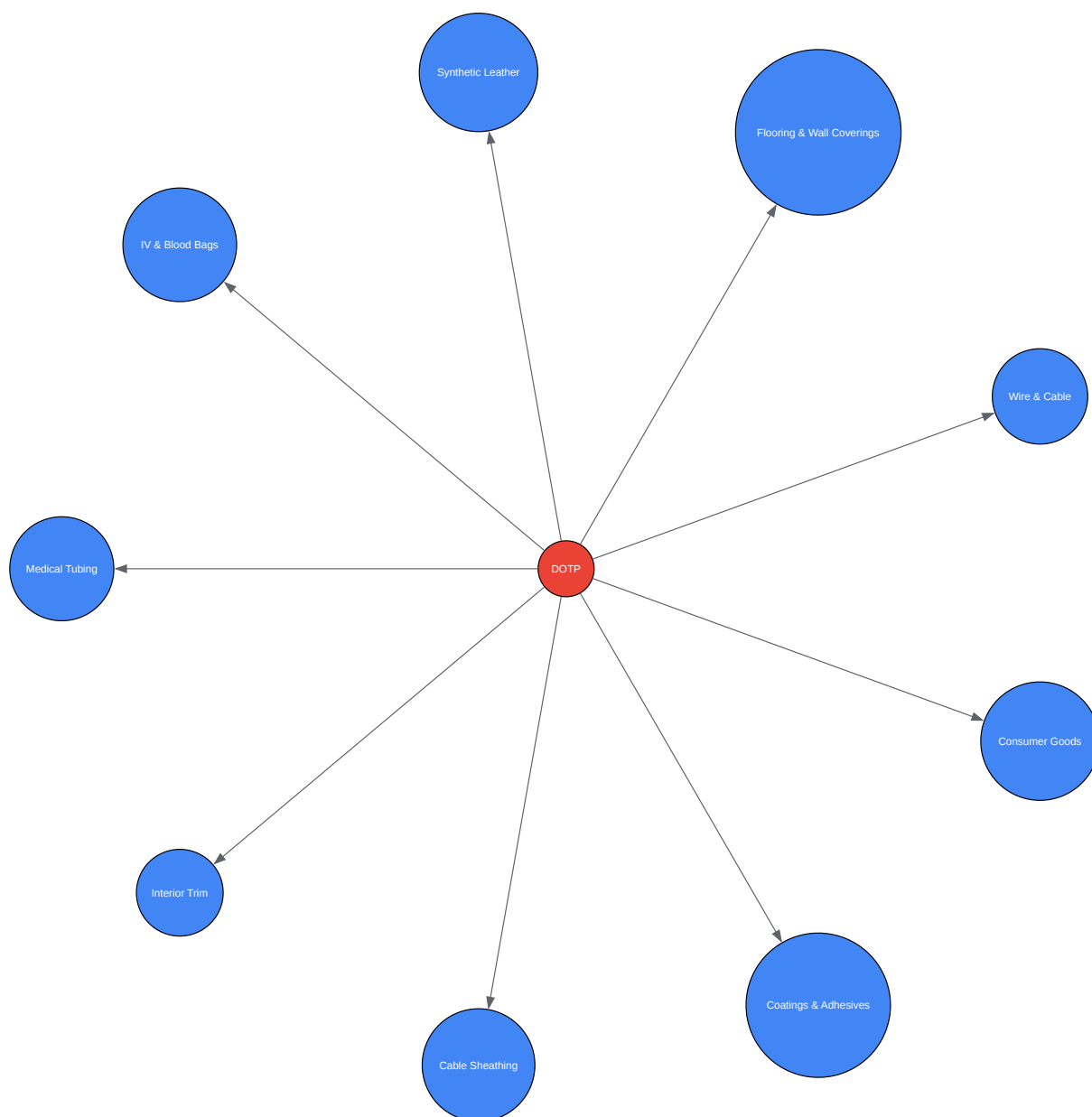
Chemical Identity and Structure

Dioctyl terephthalate, commonly abbreviated as DOTP or DEHT (Di(2-ethylhexyl) terephthalate), is the diester of terephthalic acid and branched-chain 2-ethylhexanol.[5] Its chemical structure is fundamental to its function as a plasticizer. Unlike ortho-phthalate plasticizers such as DEHP, where the ester groups are on adjacent carbons of the benzene ring (1,2-position), DOTP is a para-isomer, with the ester groups in the 1,4-position.[6] This structural difference significantly influences its toxicological profile and physical properties.

Key Identifiers:

- IUPAC Name: bis(2-ethylhexyl) benzene-1,4-dicarboxylate[7]
- CAS Number: 6422-86-2[8][9]
- EC Number: 229-176-9[5]
- Molecular Formula: C₂₄H₃₈O₄[8][9]
- Molecular Weight: 390.56 g/mol [10][11][12]





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